

# Combination Lures Outperform Single Components in Codling Moth Monitoring

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## Compound of Interest

Compound Name: *Codlemone*

Cat. No.: *B1669284*

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A comprehensive review of field studies demonstrates the superior efficacy of combination lures containing both **codlemone** and pear ester for monitoring codling moth (*Cydia pomonella*) populations, particularly in orchards utilizing mating disruption (MD) strategies. These combination lures consistently attract significantly more male moths than lures baited with either **codlemone** or pear ester alone, and in some cases, also enhance the capture of female moths, providing a more accurate assessment of pest pressure.

Field validation studies have repeatedly shown a synergistic effect when the codling moth sex pheromone, **codlemone**, is combined with the host-plant volatile, pear ester.<sup>[1][2][3]</sup> This enhanced attraction is crucial for effective monitoring in MD-treated orchards, where high concentrations of synthetic pheromone can overwhelm standard **codlemone**-baited traps, making it difficult to gauge the true moth population.<sup>[4][5][6]</sup> The addition of pear ester, a kairomone attractive to both sexes, helps to overcome this challenge.<sup>[2][5][7]</sup>

## Comparative Performance of Lure Combinations

The effectiveness of various lure combinations has been rigorously tested in numerous field trials conducted in apple and pear orchards. The data consistently highlight the superiority of the **codlemone** and pear ester combination.

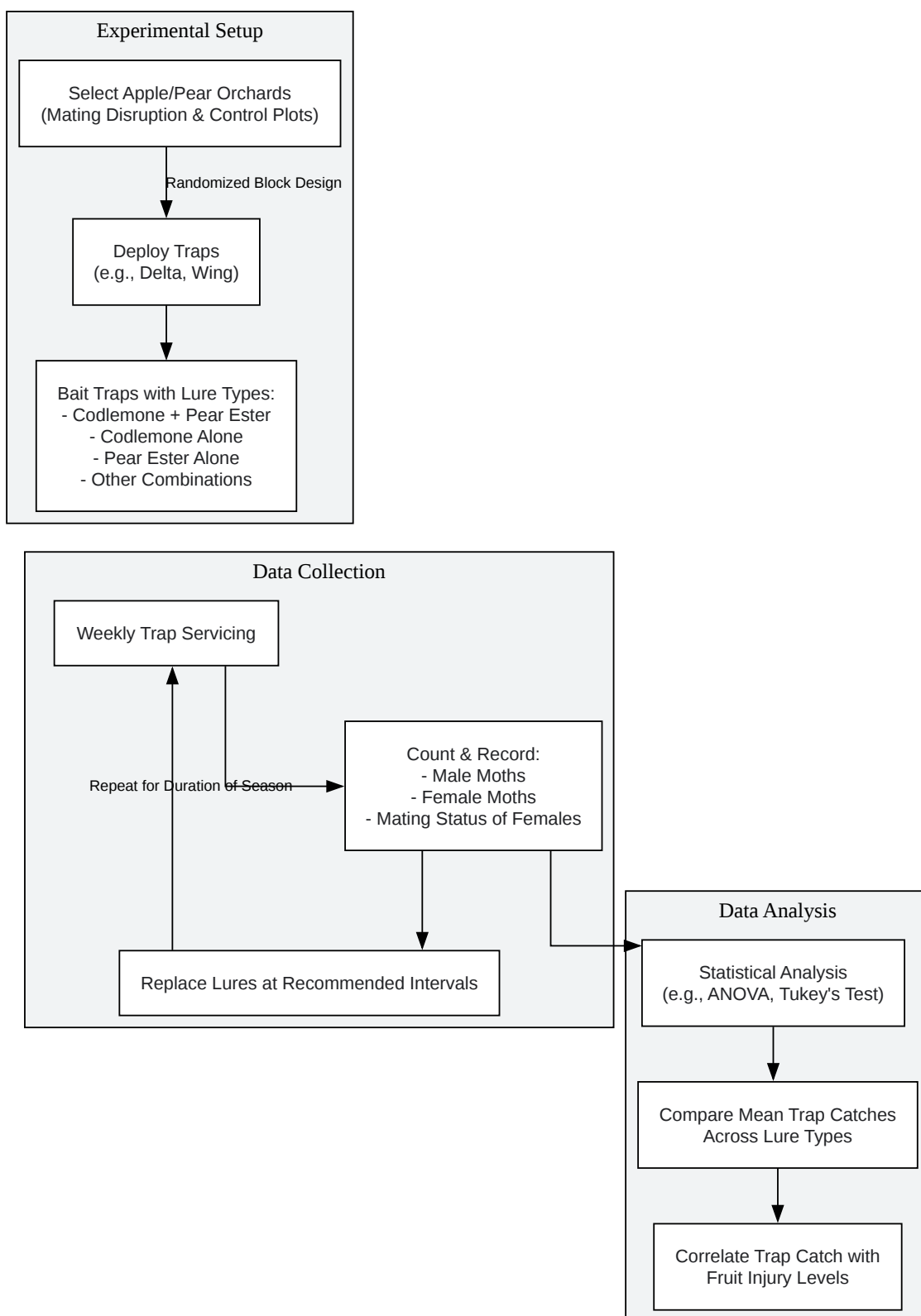
Lure Type	Target Sex	Relative Efficacy	Key Findings
Codlemone + Pear Ester ("Combo")	Primarily Males, some Females	High	Consistently captures significantly more total moths than single-component lures in both mating disruption and non-disrupted orchards.[1][2][8] The synergistic effect is most pronounced for male moths.[2][3]
Codlemone Alone	Males	Moderate to Low (in MD)	Standard monitoring tool, but its efficacy is significantly reduced in orchards treated with mating disruption. [4][5][6] High-load codlemone lures offer some improvement but are generally outperformed by combo lures.[1]
Pear Ester Alone	Males and Females	Moderate	Attracts both sexes, providing a more balanced population sample.[5][7] However, total catch is generally lower than combo lures.[1][8] Its attractiveness can vary depending on the pear cultivar and presence of fruit injury.[5]

Codlemone + Pear Ester + Acetic Acid	Males and Females	Very High	The addition of acetic acid can further increase the capture of female moths, sometimes by 8 to 10 times compared to the pear ester-pheromone combination alone. <sup>[9]</sup> This three-component lure offers a highly effective tool for monitoring both sexes. <sup>[7][9]</sup>
Pear Ester + Acetic Acid	Primarily Females	Moderate	This combination is particularly effective at capturing female codling moths, catching 2-3 times more females than the codlemone-pear ester combo in some studies. <sup>[7][10]</sup>

## Experimental Protocols for Field Validation

The field validation of these lures typically follows a standardized experimental protocol designed to ensure objective and comparable results.

## Experimental Workflow



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A generalized experimental workflow for the field validation of codling moth lures.

1. Site Selection: Experiments are typically conducted in commercial apple or pear orchards. To assess the lure's performance under different conditions, both orchards with and without mating disruption treatments are often included.[1][8]

2. Experimental Design: A randomized complete block design is commonly employed to minimize the effects of spatial variability within the orchard. Replicated plots are established for each lure type being tested.[8]

3. Trap and Lure Deployment:

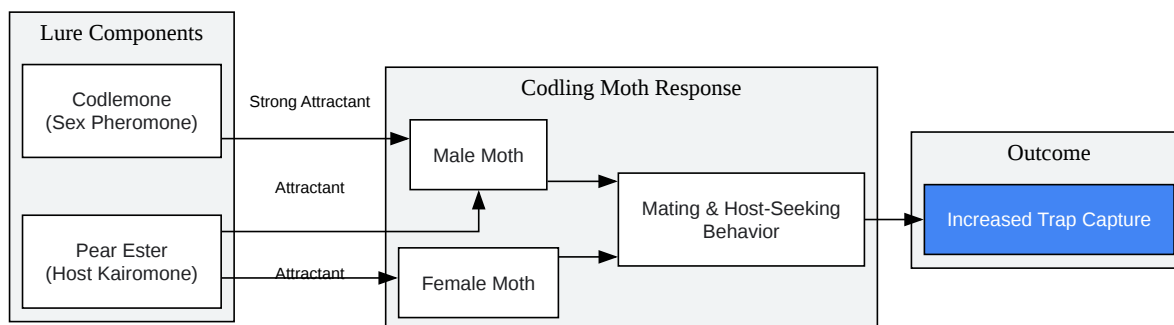
- Traps: Delta or wing traps are the most frequently used trap types.[7][8]
- Lures: The lures being compared (e.g., **codlemone** + pear ester, **codlemone** alone, pear ester alone) are placed in the traps. Lure loading and release rates are standardized according to manufacturer specifications.[1][8]
- Placement: Traps are hung in the upper third of the tree canopy at a specified density and distance from each other to avoid interference.[11]

4. Data Collection: Traps are serviced weekly throughout the codling moth flight season. The number of male and female moths caught in each trap is recorded. In some studies, the mating status of captured female moths is also determined to better understand the impact on reproduction.[1][8] Lures are replaced at recommended intervals to ensure consistent performance.[6]

5. Data Analysis: The collected data are subjected to statistical analysis, typically using analysis of variance (ANOVA), to determine if there are significant differences in the mean number of moths captured by the different lure types. Post-hoc tests, such as Tukey's test, are often used to make pairwise comparisons between lures.[8]

## Signaling Pathway in Codling Moth Attraction

The enhanced efficacy of combination lures can be understood by considering the signaling pathways they activate in the codling moth.



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Simplified signaling pathway illustrating codling moth attraction to combination lures.

**Codlemone**, as the primary component of the female sex pheromone, is a powerful long-range attractant for male moths. Pear ester, a volatile compound released by ripe pears, acts as a host-finding kairomone for both sexes. The combination of these two signals creates a more potent and attractive stimulus, suggesting to the male moth the presence of both a potential mate and a suitable oviposition site. This dual-signal approach enhances the probability of luring moths to the trap.

In conclusion, the field validation data strongly support the use of **codlemone** and pear ester combination lures for the effective monitoring of codling moth populations. These lures provide a more sensitive and reliable tool for pest managers, especially in the context of integrated pest management programs that include mating disruption. The further addition of acetic acid can provide an even more powerful tool for monitoring female moths.

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## References

- 1. academic.oup.com [academic.oup.com]
- 2. Comparison of Lures Loaded with Codlemone and Pear Ester for Capturing Codling Moths, *Cydia pomonella*, in Apple and Pear Orchards using Mating Disruption - PMC [pmc.ncbi.nlm.nih.gov]
- 3. Publication : USDA ARS [ars.usda.gov]
- 4. extension.usu.edu [extension.usu.edu]
- 5. ars.usda.gov [ars.usda.gov]
- 6. ucanr.edu [ucanr.edu]
- 7. mdpi.com [mdpi.com]
- 8. researchgate.net [researchgate.net]
- 9. digitalcommons.unl.edu [digitalcommons.unl.edu]
- 10. Potential for Using Acetic Acid Plus Pear Ester Combination Lures to Monitor Codling Moth in an SIT Program - PubMed [pubmed.ncbi.nlm.nih.gov]
- 11. researchgate.net [researchgate.net]
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